

# In-Depth Technical Guide: 2-Chloro-5-Fluoropyridine-3-carbaldehyde

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## Compound of Interest

Compound Name: 2-Chloro-5-Fluoropyridine-3-carbaldehyde

Cat. No.: B113096

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and available data for **2-Chloro-5-Fluoropyridine-3-carbaldehyde**, a key intermediate in pharmaceutical and agrochemical research.

## Molecular Structure and Identification

**2-Chloro-5-Fluoropyridine-3-carbaldehyde** is a substituted pyridine derivative with the chemical formula  $C_6H_3ClFNO$ .<sup>[1][2]</sup> Its structure is characterized by a pyridine ring substituted with a chlorine atom at the 2-position, a fluorine atom at the 5-position, and a carbaldehyde (formyl) group at the 3-position.

Molecular Diagram:

Caption: 2D structure of **2-Chloro-5-Fluoropyridine-3-carbaldehyde**.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-Chloro-5-fluoropyridine-3-carbaldehyde
CAS Number	851484-95-2[1]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClFNO[1][2]
Molecular Weight	159.55 g/mol [1]
InChI	InChI=1S/C6H3ClFNO/c7-6-4(3-10)1-5(8)2-9-6/h1-3H[3]
InChIKey	IMQFWCDQEAIYJV-UHFFFAOYSA-N[2]
SMILES	O=Cc1c(Cl)ncc(F)c1[3]
Synonyms	2-Chloro-5-fluoro-3-pyridinecarboxaldehyde, 2-Chloro-5-fluoronicotinaldehyde[2]

## Physicochemical Properties

A summary of the key physicochemical properties is presented below. This data is essential for handling, storage, and reaction setup.

Table 2: Physicochemical Data

Property	Value	Source
Appearance	Powder or liquid	[2]
Density	1.444 g/cm <sup>3</sup>	[2]
Boiling Point	224.4 °C at 760 mmHg	[2]
Flash Point	89.5 °C	[2]
Refractive Index	1.565	[2]

## Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **2-Chloro-5-Fluoropyridine-3-carbaldehyde**. While comprehensive spectral data for this specific molecule is not readily available in the public domain, data for structurally similar compounds can provide valuable reference points.

(Note: The following sections are placeholders and will be populated with specific data for **2-Chloro-5-Fluoropyridine-3-carbaldehyde** as it becomes available.)

## <sup>1</sup>H NMR Spectroscopy

No experimental data found in the search results.

## <sup>13</sup>C NMR Spectroscopy

No experimental data found in the search results.

## Infrared (IR) Spectroscopy

No experimental data found in the search results.

## Mass Spectrometry

No experimental data found in the search results.

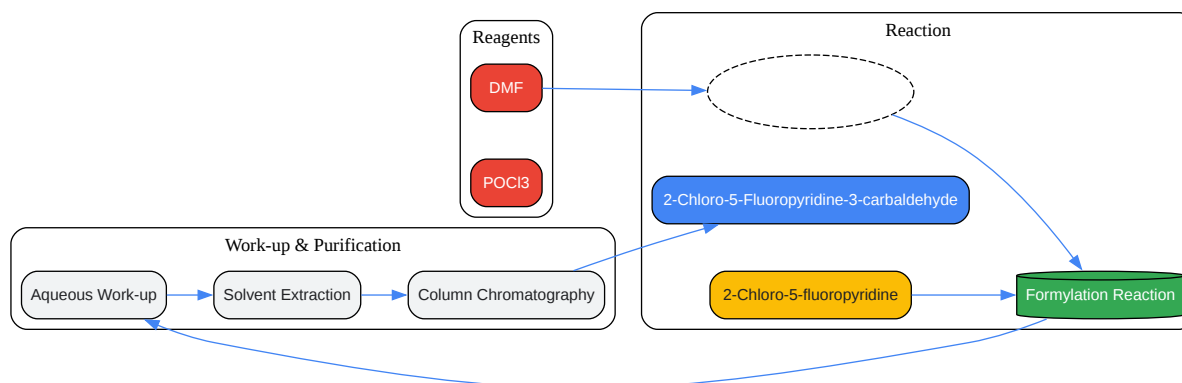
## Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **2-Chloro-5-Fluoropyridine-3-carbaldehyde** is not explicitly available in the reviewed literature. However, general synthetic strategies for related chlorofluoropyridine derivatives can be adapted. One common approach involves the formylation of a corresponding 2-chloro-5-fluoropyridine precursor.

## General Synthesis Approach (Hypothetical)

A potential synthetic route could involve the Vilsmeier-Haack formylation of 2-chloro-5-fluoropyridine. This reaction typically utilizes a formylating agent generated in situ from phosphorus oxychloride (POCl<sub>3</sub>) and a substituted amide like N,N-dimethylformamide (DMF).

Reaction Workflow Diagram:



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Caption: Hypothetical synthesis workflow for **2-Chloro-5-Fluoropyridine-3-carbaldehyde**.

Disclaimer: This proposed synthesis is based on established chemical principles for similar compounds and has not been experimentally validated from the available search results. Researchers should consult relevant literature and perform appropriate safety assessments before attempting any synthesis.

## Safety, Handling, and Storage

Safety:

- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

**Storage:** Store in a cool, dry, and well-ventilated area. Keep the container tightly closed.

**Handling:** Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

This technical guide is intended to be a living document and will be updated as more experimental data becomes available.

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## References

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